

An In-depth Technical Guide on 3-Aminobenzonitrile

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Compound of Interest

Compound Name: 3-Aminobenzonitrile

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This guide provides a comprehensive overview of the fundamental physicochemical properties of **3-Aminobenzonitrile**, a key intermediate in the synthesis of various organic compounds.

Physicochemical Properties of 3-Aminobenzonitrile

3-Aminobenzonitrile, also known as 3-cyanoaniline, is an aromatic organic compound that incorporates both an amino and a nitrile functional group.^{[1][2]} These groups make it a versatile building block in the development of pharmaceuticals, dyes, and agrochemicals.^{[1][2]}

Property	Value
Molecular Formula	C ₇ H ₆ N ₂
Molecular Weight	118.14 g/mol ^{[1][3][4][5][6][7][8]}
Appearance	White to light yellow or brown crystalline solid ^{[1][2][3]}
Melting Point	48 - 55 °C ^{[1][9][10]}
Boiling Point	288 - 290 °C ^{[3][9][10]}
Density	Approximately 1.1 g/cm ³ ^[3]
CAS Number	2237-30-1 ^{[1][2][3]}

Experimental Protocols

The characterization of **3-Aminobenzonitrile** typically involves standard analytical techniques to confirm its identity and purity.

Determination of Molecular Weight and Formula:

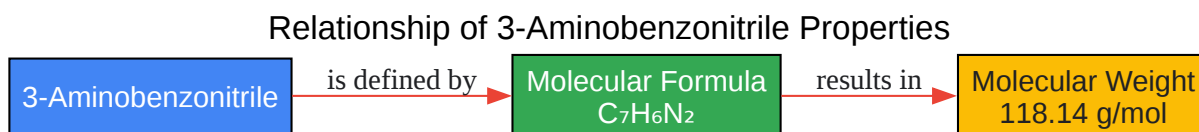
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) is employed to determine the precise molecular weight of the compound. The resulting mass is then used to deduce the elemental composition and confirm the molecular formula of $C_7H_6N_2$.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H NMR and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule. The chemical shifts, integration, and coupling patterns of the protons and carbons in the spectra provide definitive evidence for the arrangement of atoms, confirming the identity as **3-Aminobenzonitrile**.

Purity Assessment:

- **Gas Chromatography (GC):** GC is a common method to assess the purity of **3-Aminobenzonitrile**.^{[1][4][9]} A sample is vaporized and passed through a column. The retention time and the area of the peak corresponding to the compound are used to determine its purity relative to any impurities present.

Logical Relationship of Core Properties

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.



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Caption: Core properties of **3-Aminobenzonitrile**.

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